

A Quantum Chemical Perspective on Dicopper Chloride Trihydroxide: Structure, Stability, and Reactivity

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Compound of Interest

Compound Name: *Dicopper chloride trihydroxide*

CAS No.: *1306-85-0*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Dicopper chloride trihydroxide, $\text{Cu}_2(\text{OH})_3\text{Cl}$, is an inorganic compound of significant interest across various scientific disciplines, from mineralogy and materials science to agriculture and catalysis. Occurring naturally in several polymorphic forms, its structural and electronic properties dictate its function and stability. This technical guide provides a comprehensive overview of the quantum chemical studies performed to elucidate the intricate characteristics of $\text{Cu}_2(\text{OH})_3\text{Cl}$ polymorphs. By leveraging computational methods like Density Functional Theory (DFT), researchers have gained profound insights into bond geometries, thermodynamic stability, electronic structure, and reaction mechanisms. This document summarizes key quantitative data, details common computational protocols, and visualizes complex relationships to serve as a foundational resource for professionals in research and development.

Introduction to Dicopper Chloride Trihydroxide

Dicopper chloride trihydroxide, also known as tribasic copper chloride (TBCC), is a green crystalline solid that exists in several mineral forms, known as polymorphs.^{[1][2]} The most common of these are atacamite (orthorhombic), botallackite (monoclinic), paratacamite (rhombohedral/trigonal), and clinoatacamite (monoclinic).^{[2][3][4]} These compounds are formed through the oxidation of copper sulfide minerals in saline, arid environments and are also products of the corrosion of copper and bronze artifacts.^{[4][5]}

Industrially, $\text{Cu}_2(\text{OH})_3\text{Cl}$ is synthesized for various applications. It serves as a potent agricultural fungicide and bactericide, providing a controlled release of copper ions due to its very low solubility in water.^{[2][6]} It is also used as a source of copper in animal feed, as a pigment, and as a catalyst in organic reactions and advanced oxidation processes for pollutant degradation.^{[2][3][7]}

For drug development professionals, understanding the coordination chemistry and electronic structure of copper complexes is paramount. Copper is an essential trace element, but its dysregulation is implicated in various diseases. Quantum chemical studies provide a fundamental understanding of the stability and reactivity of copper compounds like $\text{Cu}_2(\text{OH})_3\text{Cl}$, which can inform the design of novel therapeutic agents or the assessment of toxicological profiles. The catalytic activity of $\text{Cu}_2(\text{OH})_3\text{Cl}$, particularly its ability to participate in Fenton-like reactions generating reactive oxygen species, offers a parallel to biological redox processes that are often targeted in drug discovery.^{[7][8]}

Polymorphism and Crystal Structure

The polymorphic nature of $\text{Cu}_2(\text{OH})_3\text{Cl}$ is central to its study. All polymorphs are built from distorted $[\text{Cu}(\text{OH})_x\text{Cl}_y]$ octahedra, a direct consequence of the Jahn-Teller effect typical for $\text{Cu}(\text{II})$ ions in an octahedral coordination environment.^{[1][2]} The key distinction between the polymorphs lies in the arrangement and connectivity of these octahedra.

- **Atacamite:** This orthorhombic polymorph (space group Pnma) features a three-dimensional framework of edge-sharing octahedra.^{[1][4][5]} There are two distinct copper environments: one Cu atom is coordinated to four OH groups and two Cl atoms ($[\text{Cu}(\text{OH})_4\text{Cl}_2]$), while the other is bonded to five OH groups and one Cl atom ($[\text{Cu}(\text{OH})_5\text{Cl}]$).^{[1][9]}

- Botallackite: This monoclinic polymorph (space group $P2_1/m$) consists of two-dimensional sheets of edge-sharing $[\text{Cu}(\text{OH})_4\text{Cl}_2]$ and $[\text{Cu}(\text{OH})_5\text{Cl}]$ octahedra.[\[1\]](#)[\[5\]](#) These sheets are held together by weaker hydrogen bonds, making it the least thermodynamically stable of the common polymorphs.[\[1\]](#)[\[10\]](#)
- Paratacamite: A rhombohedral (trigonal) polymorph that is often stabilized by the partial substitution of copper with other divalent cations like zinc or nickel.[\[11\]](#)[\[12\]](#) Its structure is closely related to atacamite.
- Clinoatacamite: A monoclinic polymorph that is considered the most thermodynamically stable form.[\[1\]](#)[\[13\]](#)

Thermodynamic data and spectroscopic studies indicate that the stability of these polymorphs follows the order: clinoatacamite > atacamite > botallackite.[\[1\]](#) Botallackite often crystallizes first as a metastable intermediate before converting to the more stable forms.[\[1\]](#)[\[10\]](#)

Quantum Chemical Studies: A Deeper Insight

Quantum chemical calculations, particularly DFT, are indispensable for probing the properties of $\text{Cu}_2(\text{OH})_3\text{Cl}$ at an electronic level. These studies provide data that complements experimental findings and helps explain observed phenomena like structural preferences and reactivity.

Structural Parameters and Geometric Data

Quantum chemical calculations can predict geometric parameters such as bond lengths and angles with high accuracy. These theoretical values can be benchmarked against experimental data from X-ray diffraction studies. The tables below summarize key experimental structural data for atacamite and botallackite, which serve as a reference for computational validation.

Table 1: Selected Experimental Bond Distances for Atacamite ($\text{Cu}_2(\text{OH})_3\text{Cl}$)

Bond	Atom Pair	Distance (Å)	Citation
Cu-OH	Cu - O(H)	2.01 (mean)	[1][9]
Cu-OH	Cu - O(H)	2.36	[1][9]
Cu-Cl	Cu - Cl	2.75	[1][9]
Cu-Cl	Cu - Cl	2.76	[1][9]

Data derived from X-ray diffraction studies.

Table 2: Crystallographic Data for Cu₂(OH)₃Cl Polymorphs

Polymorph	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Citation
Atacamite	Orthorhombic	Pnma	-	-	-	-	[1][4]
Botallackite	Monoclinic	P2 ₁ /m	5.717	6.126	5.636	93.07	[1][14]
Clinoatacamite	Monoclinic	P2 ₁ /n	6.144	6.805	9.112	99.55	[11]

| Paratacamite | Trigonal | R-3 | 13.654 | 13.654 | 14.041 | - |[15] |

Thermodynamic Stability and Electronic Properties

DFT calculations are used to determine the total energies of the different polymorphs, allowing for a theoretical confirmation of their relative stabilities. A combined experimental and theoretical study on atacamite has utilized DFT to derive a Hamiltonian describing its magnetic properties, highlighting its nature as a system of anisotropic sawtooth chains with antiferromagnetic ordering.[16] Similar studies on related trinuclear copper complexes have shown that while minor variations exist in bond lengths and angles between polymorphs, their packing patterns are clearly distinguishable and their relative energies can be calculated.[17] For these complexes, gas-phase DFT calculations successfully predicted the densest polymorph to be the most energetically stable.[17]

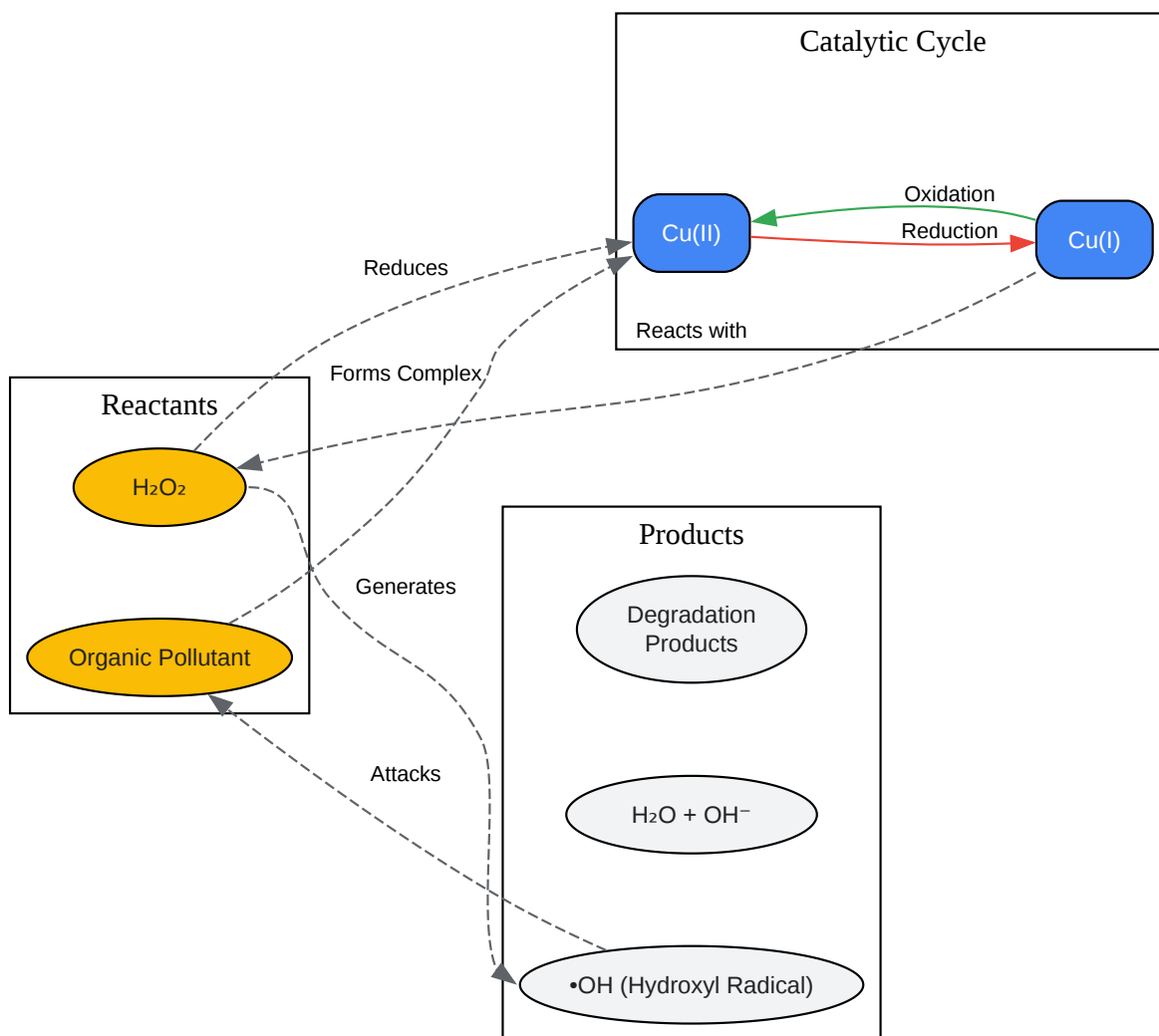
Catalytic Activity: The Fenton-like Mechanism

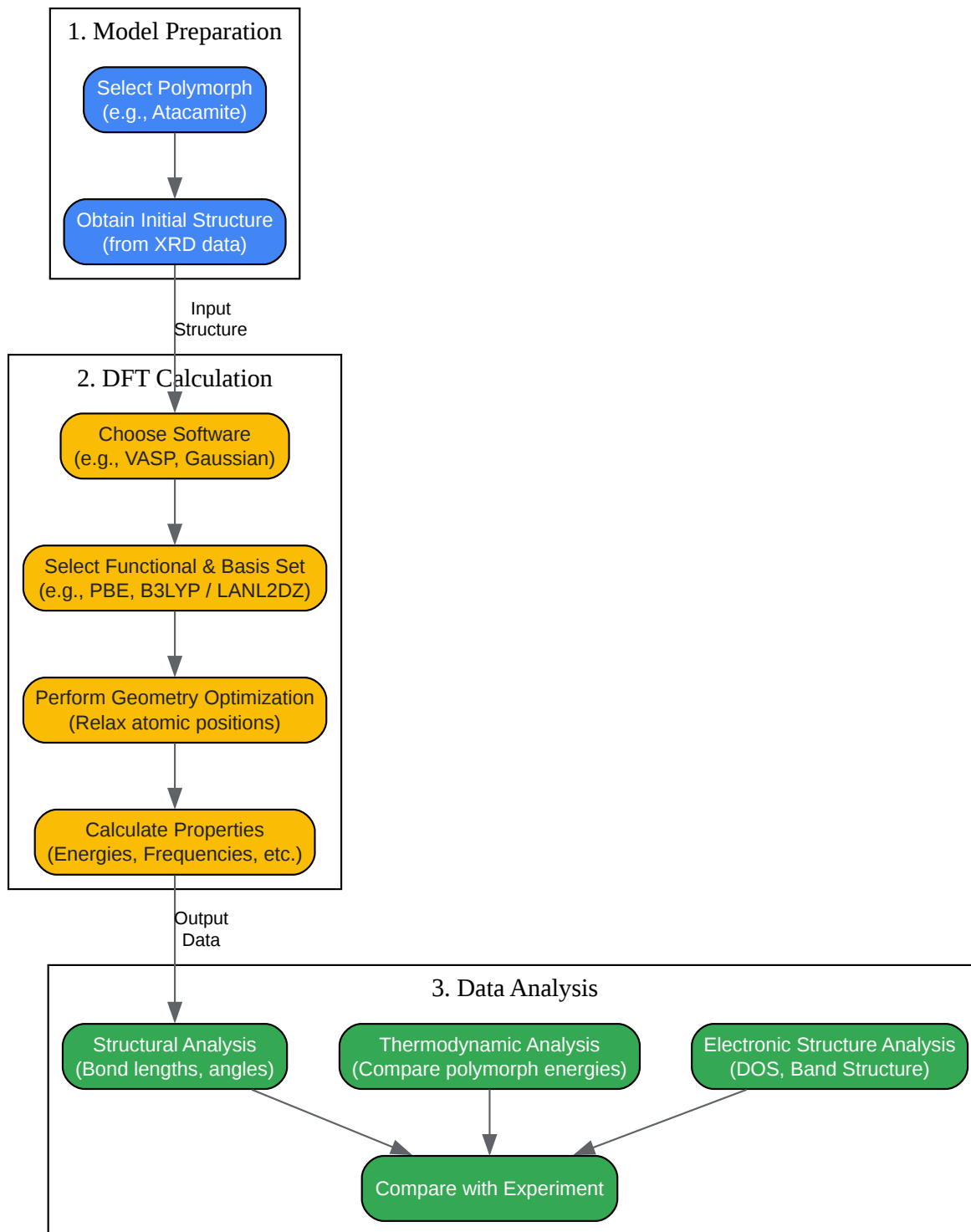
Recent studies have highlighted the efficacy of $\text{Cu}_2(\text{OH})_3\text{Cl}$ as a heterogeneous Fenton-like catalyst for mineralizing organic pollutants.[7][8] This process is of interest to drug development professionals as it involves the generation of highly reactive hydroxyl radicals ($\text{HO}\bullet$), a mechanism relevant in oxidative stress and certain therapeutic strategies. Quantum chemical calculations can help elucidate this mechanism by determining reaction energies and identifying intermediates.

The proposed mechanism involves a redox cycle between Cu(II) and Cu(I) . [7][8]

- Complexation: Cu(II) on the catalyst surface forms a σ -complex with the target organic molecule (e.g., phenol). [8]
- Reduction: This complexation facilitates electron transfer, reducing Cu(II) to Cu(I) . In the presence of hydrogen peroxide (H_2O_2), Cu(II) can also be directly reduced to Cu(I) . [8]
- Oxidation & Radical Generation: The generated Cu(I) reacts with H_2O_2 to produce a hydroxyl radical ($\text{HO}\bullet$) and regenerates Cu(II) .
- Degradation: The highly reactive $\text{HO}\bullet$ attacks and mineralizes the organic substrate.

The overall efficiency is dependent on the polymorph, with phases containing a higher percentage of surface Cu(I) showing greater activity. [7]





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